

Physical properties of 4-Isopropylaniline (boiling point, density)

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Compound of Interest

Compound Name: 4-Isopropylaniline

Cat. No.: B126951

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Technical Guide: Physical Properties of 4-Isopropylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **4-Isopropylaniline**, specifically its boiling point and density. This document outlines the experimentally determined values for these properties and details the standardized methodologies for their measurement, ensuring accuracy and reproducibility in a laboratory setting.

Core Physical Properties of 4-Isopropylaniline

The physical characteristics of **4-Isopropylaniline** are fundamental to its handling, application, and integration into various chemical and pharmaceutical processes. The boiling point is a critical parameter for purification via distillation and for understanding its volatility. The density is essential for mass-to-volume conversions and for formulating solutions of specific concentrations.

Data Presentation

The following table summarizes the key physical properties of **4-Isopropylaniline**.

Physical Property	Value	Conditions
Boiling Point	226-227 °C[1][2][3][4]	at 745 mmHg
	226-228 °C[5]	
	227 °C[6]	
Density	0.989 g/mL[1][2][3][7]	at 25 °C
	0.9890 g/mL[5]	

Experimental Protocols

The determination of the boiling point and density of liquid chemical substances like **4-Isopropylaniline** should be conducted using standardized and validated methods to ensure the reliability of the results. The following protocols are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Determination of Boiling Point (OECD Guideline 103)

Several methods are acceptable for determining the boiling point of a liquid. The dynamic method, which involves measuring the vapor pressure of the substance as a function of temperature, is a robust approach.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. In this method, the temperature at which the vapor pressure of **4-Isopropylaniline** reaches atmospheric pressure is determined.

Apparatus:

- A heating bath with a suitable non-reactive liquid (e.g., silicone oil).
- A boiling flask or tube to contain the sample of **4-Isopropylaniline**.
- A condenser to cool the vapor and return the condensate to the boiling flask.

- A calibrated temperature measuring device (e.g., a mercury thermometer or a thermocouple) with an accuracy of ± 0.5 °C.
- A pressure-measuring device (manometer) accurate to at least ± 0.1 kPa.
- A means of controlling the pressure within the apparatus.

Procedure:

- Place a measured quantity of **4-Isopropylaniline** into the boiling flask.
- Assemble the apparatus, ensuring that the temperature measuring device is positioned so that the sensing element is in the vapor phase above the liquid surface.
- The system is evacuated, and the sample is heated and stirred.
- Once the sample is boiling, the pressure is regulated, and the corresponding boiling temperature is recorded.
- Measurements are taken at various pressures to establish the vapor pressure curve.
- The boiling point at standard atmospheric pressure (101.325 kPa) is then determined by interpolation from the vapor pressure curve.

Determination of Density (OECD Guideline 109 & ASTM D4052)

The density of a liquid can be accurately determined using a digital density meter, which is based on the oscillating U-tube principle. This method is fast, requires a small sample volume, and provides high precision.

Principle: A U-shaped tube is induced to oscillate at its natural frequency. This frequency changes when the tube is filled with a liquid; the change in frequency is directly related to the density of the liquid.

Apparatus:

- A digital density meter with an oscillating U-tube.

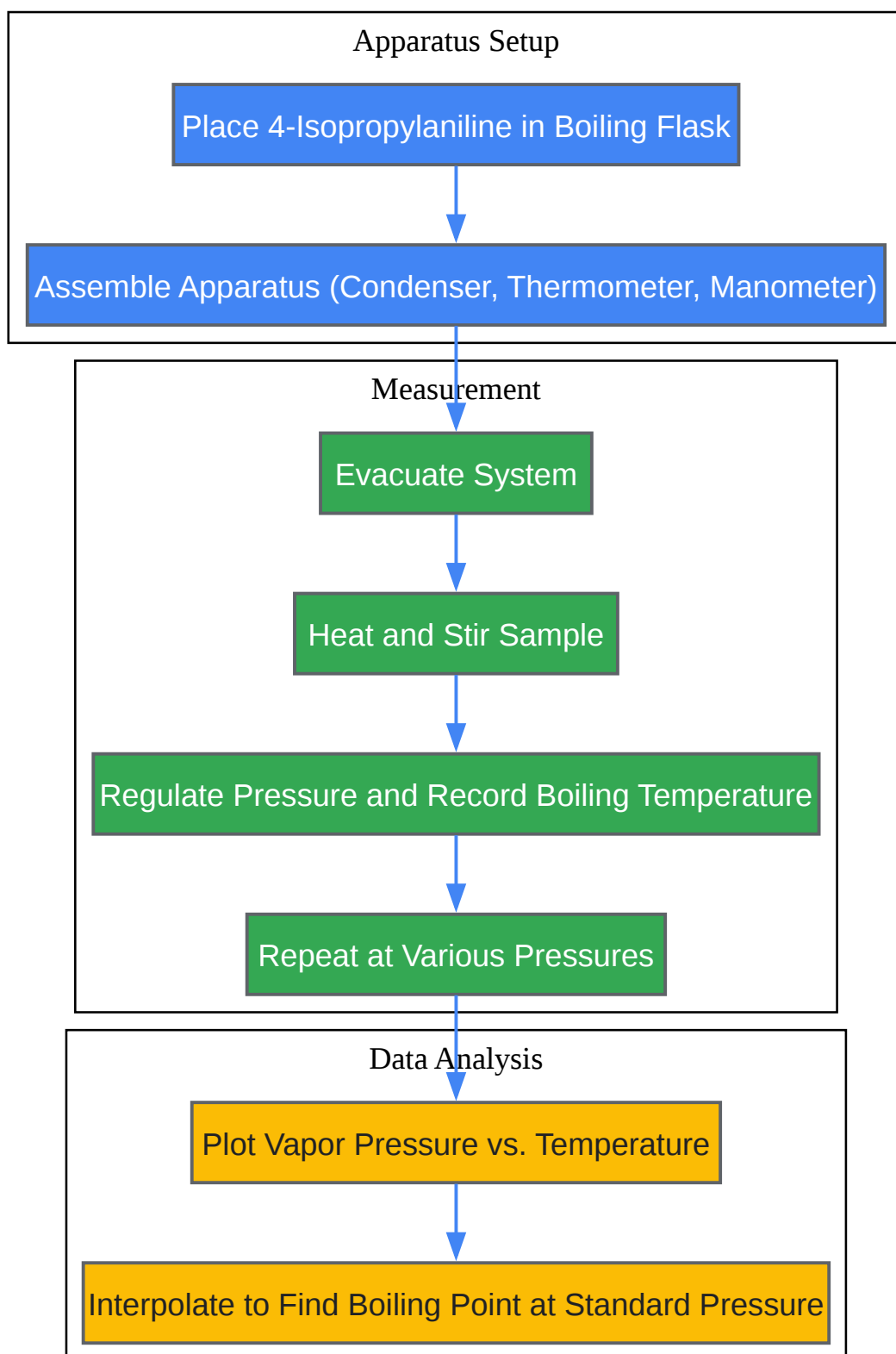
- A thermostatically controlled bath to maintain the sample at a constant temperature (e.g., 25 °C \pm 0.05 °C).
- Syringes or an automated sample injection system for introducing the sample into the U-tube.
- Calibrating liquids with known densities (e.g., dry air and distilled water).

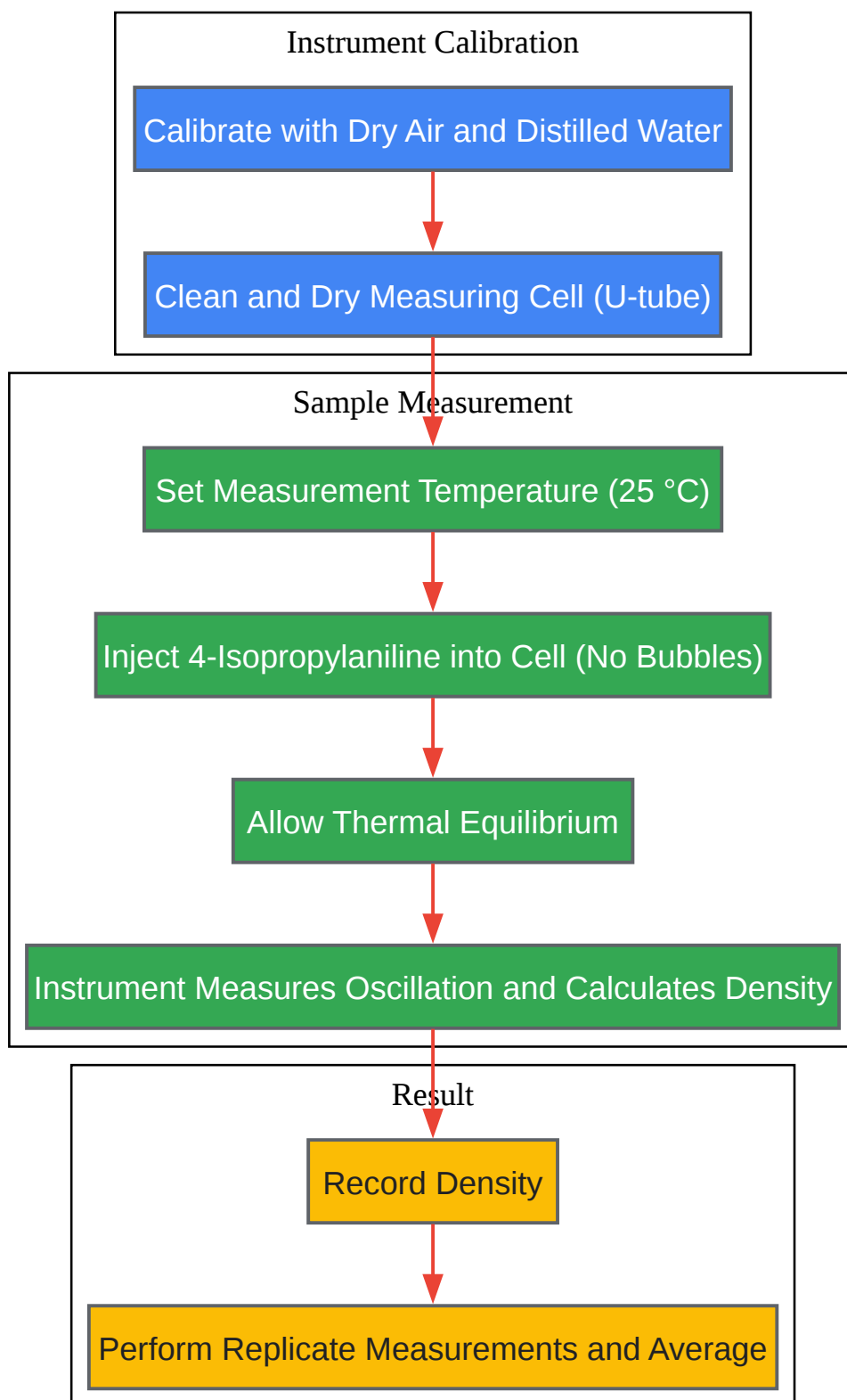
Procedure:

- Calibrate the digital density meter with two substances of known density, typically dry air and freshly distilled water.
- Ensure the measuring cell (U-tube) is clean and dry before introducing the sample.
- Set the temperature of the instrument to the desired measurement temperature (25 °C).
- Introduce a sufficient amount of **4-Isopropylaniline** into the measuring cell, ensuring that no air bubbles are present.
- Allow the sample to reach thermal equilibrium.
- The instrument will measure the oscillation period and calculate the density of the sample.
- Record the density value. It is recommended to perform multiple measurements and report the average.

Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of the boiling point and density of **4-Isopropylaniline**.





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